

Application Note and Protocols for the Quantification of 2-Cyclohexylphenol

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Compound of Interest

Compound Name: 2-Cyclohexylphenol

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Introduction

2-Cyclohexylphenol is a significant chemical intermediate used in various industrial applications, including the synthesis of dyes, resins, and as a precursor for disinfectants and fungicides. Its potential presence in environmental samples and as an impurity in pharmaceutical manufacturing necessitates robust and reliable analytical methods for its quantification. This document provides detailed application notes and experimental protocols for the determination of **2-Cyclohexylphenol** using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS). These methods are designed to be adaptable for various matrices, including water, wastewater, and formulated products.

Analytical Standards

For accurate quantification, it is imperative to use a certified reference standard of **2-Cyclohexylphenol**. Several chemical suppliers offer this compound with a specified purity, which should be used for the preparation of calibration standards.

I. Quantification of 2-Cyclohexylphenol by HPLC-UV

This method is suitable for the analysis of **2-Cyclohexylphenol** in aqueous samples and formulated products where the concentration is expected to be in the low ppm ($\mu\text{g/mL}$) range.

Experimental Protocol

1. Instrumentation and Chromatographic Conditions:

A standard High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Vis or Diode Array Detector (DAD) is required.

Parameter	Recommended Setting
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Isocratic elution with Acetonitrile and Water (70:30, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temp.	30 °C
Detector	DAD at 275 nm

2. Preparation of Standard Solutions:

- **Stock Standard Solution (1000 µg/mL):** Accurately weigh 100 mg of **2-Cyclohexylphenol** reference standard and dissolve it in 100 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standards by diluting the stock solution with the mobile phase to achieve concentrations ranging from 0.5 µg/mL to 50 µg/mL.

3. Sample Preparation:

- **Aqueous Samples (e.g., Water, Wastewater):**
 - Filter the sample through a 0.45 µm syringe filter to remove particulate matter.

- If high concentrations of interfering substances are expected, perform a solid-phase extraction (SPE) cleanup using a C18 cartridge.
 - Condition the cartridge with 5 mL of methanol followed by 5 mL of deionized water.
 - Load 100 mL of the filtered sample onto the cartridge.
 - Wash the cartridge with 5 mL of water.
 - Elute the **2-Cyclohexylphenol** with 5 mL of methanol.
 - Evaporate the eluent to dryness under a gentle stream of nitrogen and reconstitute the residue in 1 mL of mobile phase.
- Formulated Products:
 - Accurately weigh a portion of the homogenized sample and dissolve it in a suitable solvent (e.g., methanol).
 - Use sonication to ensure complete dissolution.
 - Centrifuge the solution to remove any undissolved excipients.
 - Dilute the supernatant with the mobile phase to a concentration within the calibration range.
 - Filter the final solution through a 0.45 µm syringe filter before injection.

4. Data Analysis and Quantification:

- Construct a calibration curve by plotting the peak area of the **2-Cyclohexylphenol** standards against their corresponding concentrations.
- Perform a linear regression analysis to determine the equation of the line and the correlation coefficient (r^2).
- Quantify the concentration of **2-Cyclohexylphenol** in the samples by interpolating their peak areas from the calibration curve.

Method Validation Data (Representative)

The following table summarizes typical performance data for the HPLC-UV method. Actual results may vary depending on the specific instrumentation and sample matrix.

Parameter	Result
Linearity (r^2)	> 0.999
Range	0.5 - 50 µg/mL
Limit of Detection (LOD)	0.15 µg/mL
Limit of Quantification (LOQ)	0.5 µg/mL
Accuracy (Recovery)	95 - 105%
Precision (RSD)	< 2%

II. Quantification of 2-Cyclohexylphenol by GC-MS

This method offers high selectivity and sensitivity and is particularly suitable for the analysis of **2-Cyclohexylphenol** in complex matrices and for trace-level quantification. This protocol is based on established EPA methods for phenolic compounds in environmental samples.[\[1\]](#)[\[2\]](#)[\[3\]](#)
[\[4\]](#)

Experimental Protocol

1. Instrumentation and Chromatographic Conditions:

A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) is required.

Parameter	Recommended Setting
GC-MS System	Agilent 8890 GC with 5977B MSD or equivalent
Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Inlet Temperature	280 °C
Injection Mode	Splitless
Oven Program	Initial: 80 °C, hold for 2 min Ramp: 10 °C/min to 280 °C, hold for 5 min
MS Transfer Line	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion	m/z 176 (Molecular Ion)
Qualifier Ions	m/z 119, 94

2. Preparation of Standard Solutions:

- Prepare stock and working standard solutions of **2-Cyclohexylphenol** in a suitable solvent such as methanol or dichloromethane, following a similar procedure as described for the HPLC method.

3. Sample Preparation and Extraction:

This protocol is adapted from EPA Method 625.1 for wastewater samples.[\[3\]](#)

- Liquid-Liquid Extraction (LLE):
 - Measure 1 L of the sample into a 2 L separatory funnel.

- Adjust the sample pH to ≤ 2 with sulfuric acid.
- Add 60 mL of dichloromethane to the funnel.
- Shake vigorously for 2 minutes.
- Allow the layers to separate and drain the dichloromethane (bottom layer) into a flask.
- Repeat the extraction two more times with fresh 60 mL portions of dichloromethane, combining the extracts.
- Dry the combined extract by passing it through a funnel containing anhydrous sodium sulfate.
- Concentrate the extract to approximately 1 mL using a Kuderna-Danish apparatus or a gentle stream of nitrogen.

4. Data Analysis and Quantification:

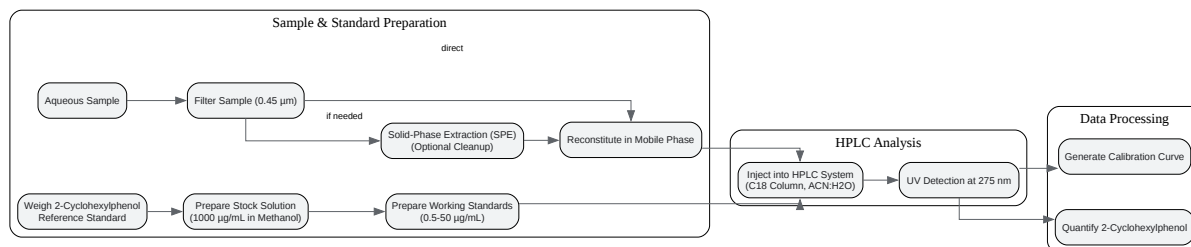
- Generate a calibration curve using the prepared standards.
- Quantify **2-Cyclohexylphenol** in the extracted samples based on the peak area of the quantifier ion (m/z 176) and comparison to the calibration curve.
- Confirm the identity of the analyte by verifying the presence of the qualifier ions at the expected retention time and their relative abundance ratios.

Method Validation Data (Representative)

The following table presents expected performance characteristics for the GC-MS method, based on data for structurally similar compounds like o-phenylphenol.[5][6]

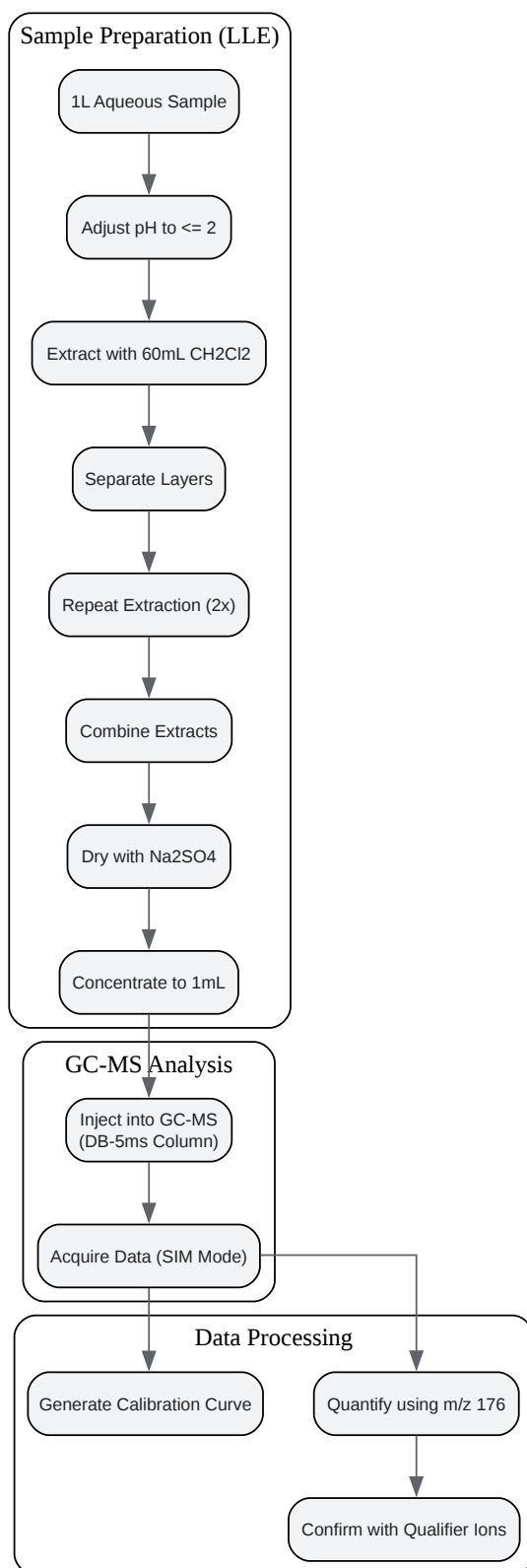
Parameter	Result
Linearity (r^2)	> 0.998
Range	0.01 - 10 µg/mL
Limit of Detection (LOD)	0.005 µg/mL
Limit of Quantification (LOQ)	0.01 µg/mL
Accuracy (Recovery)	80 - 110%
Precision (RSD)	< 10%

Visualizations



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Caption: HPLC-UV analysis workflow for **2-Cyclohexylphenol**.



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Caption: GC-MS analysis workflow for **2-Cyclohexylphenol**.

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